

# A Comparative Guide to Solid-Phase Extraction (SPE) Columns for Organophosphate Extraction

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## Compound of Interest

Compound Name: Methyl phosphorotriothioate

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The accurate and efficient extraction of organophosphate pesticides (OPPs) from various matrices is a critical step in ensuring food safety, environmental monitoring, and toxicological studies. Solid-Phase Extraction (SPE) is a widely adopted technique for the cleanup and pre-concentration of these compounds prior to chromatographic analysis. The choice of SPE sorbent is paramount to achieving high recovery, reproducibility, and low limits of detection. This guide provides an objective comparison of the performance of different SPE columns for organophosphate extraction, supported by experimental data.

## Performance Comparison of SPE Sorbents

The selection of an appropriate SPE sorbent depends on the specific organophosphates of interest, the sample matrix, and the analytical method. The following table summarizes the performance of commonly used and novel SPE sorbents for the extraction of various organophosphate pesticides.

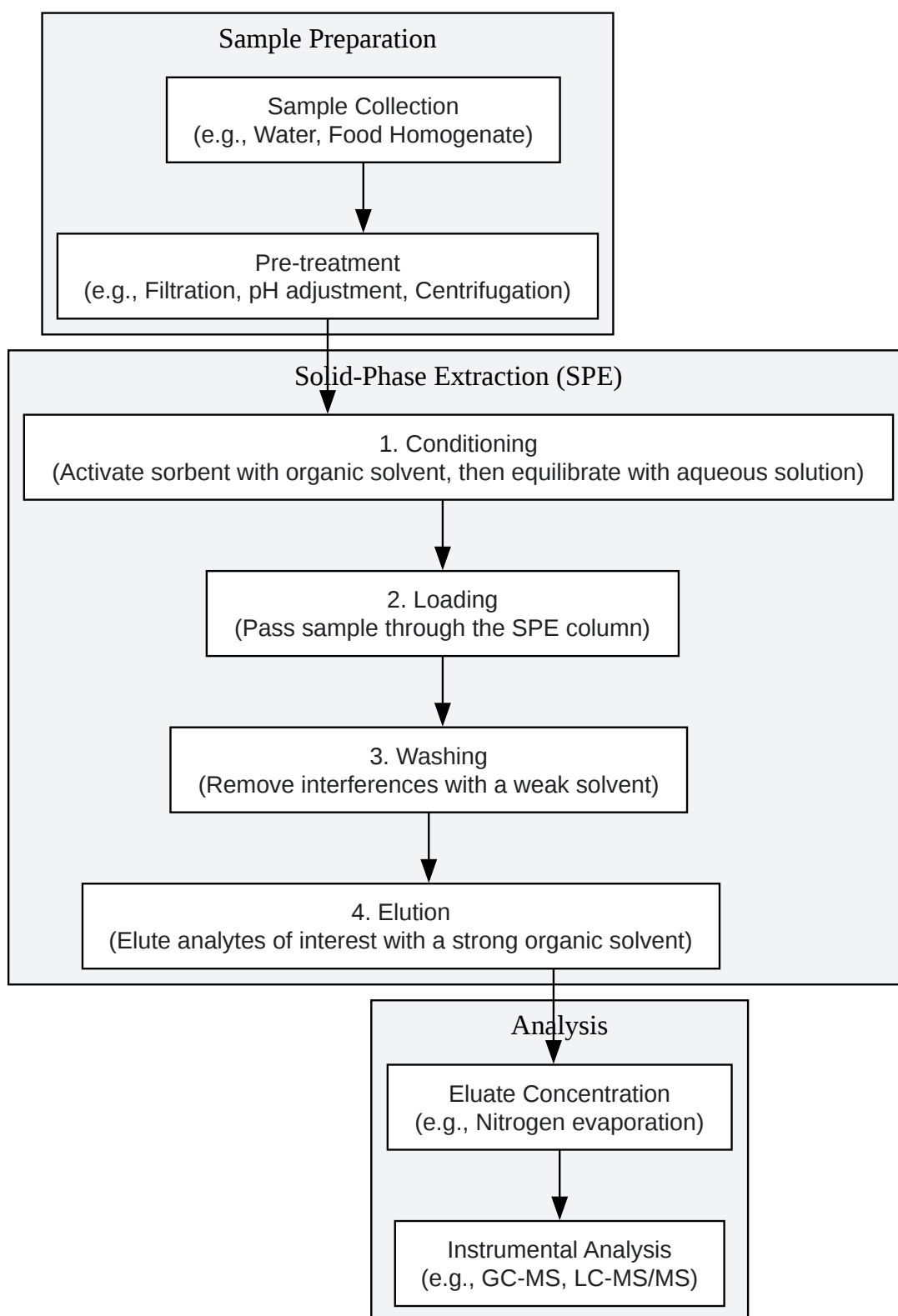
Sorbent Type	Organophosphate Analyte(s)	Matrix	Average Recovery (%)	RSD (%)	Limit of Detection (LOD)	Reference
C18	Diazinon, Malathion, Methyl Parathion, etc.	Vegetables	70-110	<12	0.011-0.032 mg/kg	[1]
Chlorpyrifos, Prophenofos	Vegetables & Fruits	More efficient than LLE	-	-	[2]	
5 OPPs	Water	73-95	1.0-6.9	2.5-5.0 µg/L	[3]	
Multi-residue	Groundwater	Lower recovery than polymeric sorbents	-	-	[4][5]	
Oasis HLB	Multi-residue (60+ pesticides)	Surface Water	80-108	2-13	1-12 ng/L	[6]
16 Pesticides (including Fenitrothion)	Groundwater	>70	-	0.003-0.04 µg/L	[4][5]	
Multi-residue (65 pesticides)	Surface Water	70-120	<14	-	[7]	

PSA	Multi-residue	Fruits & Vegetables	Effective cleanup, removes interferences	-	-	
PSA + C18 (d-SPE)	Multi-residue	Rapeseeds	Recoveries below 30% for some pesticides	-	-	[1][8]
Multi-residue	Meat Products	-	-	-	[9]	
RAM-MISPE	6 OPPs	Honey	90.9-97.6	2.25-5.12	0.5–1.9 ng/mL	
Florisil	6 OPPs	Honey	72.3-77.4	-	-	
Graphene Aerogel	6 OPPs	Water	93.8-104.2	-	0.12–0.58 ng/mL	
N-RGO/Fe <sub>3</sub> O <sub>4</sub>	Fenitrothion, Chlorpyrifos methyl, Chlorpyrifos	Environmental Water	84.40-105.05	1.21-4.22	0.04–0.06 µg/mL	

Note: Recovery, RSD, and LOD values are highly dependent on the specific experimental conditions, including the matrix, spiking level, and analytical instrumentation. The data presented here is for comparative purposes. RAM-MISPE stands for Restricted Access Material - Molecularly Imprinted Solid-Phase Extraction. d-SPE refers to dispersive SPE, commonly used in QuEChERS methods.

## Experimental Workflow & Methodologies

The general workflow for Solid-Phase Extraction of organophosphate pesticides involves four key steps: conditioning, loading, washing, and elution.



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